

Synthesis of 5-Bromo-6-methylpyrazin-2-amine: An Experimental Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-6-methylpyrazin-2-amine

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This document provides a detailed experimental protocol for the synthesis of **5-Bromo-6-methylpyrazin-2-amine**, a key intermediate in the development of various therapeutic agents. The following protocol is based on established synthetic methodologies.

Experimental Protocol

This protocol outlines the bromination of 2-amino-6-methylpyrazine to yield **5-Bromo-6-methylpyrazin-2-amine**.

Materials:

Material	Formula	Molar Mass (g/mol)
2-Amino-6-methylpyrazine	C ₅ H ₇ N ₃	109.13
N-Bromosuccinimide (NBS)	C ₄ H ₄ BrNO ₂	177.98
Dimethyl sulfoxide (DMSO)	C ₂ H ₆ OS	78.13
Water	H ₂ O	18.02
Saturated Sodium Bicarbonate Solution	NaHCO ₃ (aq)	-
Ethyl Acetate (EtOAc)	C ₄ H ₈ O ₂	88.11
Brine	NaCl (aq)	-
Anhydrous Sodium Sulfate	Na ₂ SO ₄	142.04

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Standard laboratory glassware
- Rotary evaporator
- Separatory funnel
- Apparatus for column chromatography

Procedure:

A general procedure for the synthesis of 2-amino-5-bromo-6-methylpyrazine involves dissolving 2-amino-6-methylpyrazine in a mixture of dimethyl sulfoxide (DMSO) and water in an ice bath under an inert atmosphere.^[1] To this solution, N-bromosuccinimide (NBS) is added in portions.

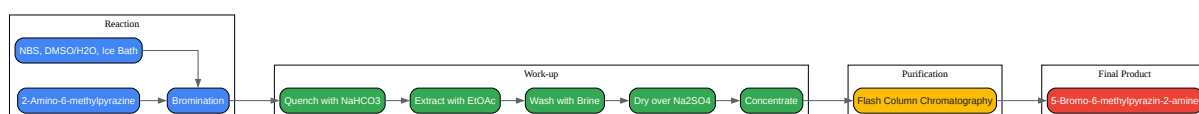
[1] The reaction mixture, which turns light yellow, is then stirred while being monitored for completion.[1]

Once the reaction is complete, it is quenched with a saturated sodium bicarbonate (NaHCO_3) solution and extracted with ethyl acetate (EtOAc). [1] The organic layer is subsequently washed with brine, dried using anhydrous sodium sulfate (Na_2SO_4), and concentrated under reduced pressure.[1] The resulting crude product is then purified using flash column chromatography to obtain the final product, 2-amino-5-bromo-6-methylpyrazine, as a light yellow solid.[1]

Quantitative Data

Starting Material	Reagent (Equivalents)	Solvent	Reaction Time	Yield (%)
2-Amino-6-methylpyrazine (1.0 eq.)	N-Bromosuccinimide (1.1 eq.)	DMSO/Water	Not Specified	36

Experimental Workflow



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Caption: Synthetic workflow for **5-Bromo-6-methylpyrazin-2-amine**.

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References

- 1. 错误页 [amp.chemicalbook.com]
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